

Commercial Availability of 2-Amino-3-bromophenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Amino-3-bromophenol

Cat. No.: B111245

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Introduction: **2-Amino-3-bromophenol**, with CAS Number 116435-77-9, is a substituted aminophenol derivative. Its chemical structure, featuring an amino group and a bromine atom on the phenol ring, makes it a valuable intermediate in the synthesis of various organic molecules. This guide provides an overview of the commercial suppliers, availability, and key technical data for **2-Amino-3-bromophenol** to assist researchers, scientists, and drug development professionals in sourcing this compound for their work.

Physicochemical Properties

2-Amino-3-bromophenol is typically a solid with a melting point of around 138°C.^{[1][2]} It is important to note the specific storage conditions recommended by suppliers, which generally involve keeping the compound in a dark place under an inert atmosphere at 2-8°C.^[3]

Property	Value	Source
CAS Number	116435-77-9	[1] [4] [5]
Molecular Formula	C6H6BrNO	[1] [6] [7]
Molecular Weight	188.02 g/mol	[1] [3]
Melting Point	138°C	[1] [2]
Appearance	White to pale yellow or brown powder/crystals	[1] [8]
Purity	Typically available from 95% to >99%	[1] [3] [4] [5]
Storage Temperature	2-8°C, under inert atmosphere	[2] [3]

Commercial Suppliers and Availability

A number of chemical suppliers offer **2-Amino-3-bromophenol** in various quantities, from milligrams to kilograms. The availability and pricing can vary between suppliers. Researchers should contact the suppliers directly for the most up-to-date information.

Supplier	Purity	Available Quantities	Notes
Stanford Chemicals	97%, 98% HPLC	Not specified	Offers custom synthesis. [1]
Apollo Scientific	Not specified	250mg, 1g	Global supplier with stock in the UK and USA. [9]
Sigma-Aldrich	97%	Contact for availability	Distributed by Ambeed, Inc. [3]
AChemBlock	95%	Not specified	Provides building blocks for research. [5]
ChemicalBook	98%, 99.9%, 99.99%	G, KG	Platform with multiple suppliers listed. [4]
LookChem	95%, 96%, 97%	250mg, 500mg, 1g, 5g, 10g, 25g, 100g	Lists various suppliers with pricing. [2]
Simson Pharma Limited	High quality	Not specified	Manufacturer and exporter with Certificate of Analysis.
ChemNet	Not specified	Not specified	Connects buyers with Chinese manufacturers. [6]
Henan Wentao Chemical	99%	Not specified	Manufacturer based in China. [10]
Xiamen Hisunny Chemical	Not specified	Not specified	Supplier of fine chemicals. [11]
Chemrio	Not specified	Not specified	Product not currently available. [12]
Orion Cientific	Not specified	1g	Distributes products from Laibo Chem. [13]

Suzhou Aobai Pharmaceutical	95%	Not specified	Appears as a brown powder.[8]
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Applications in Research and Development

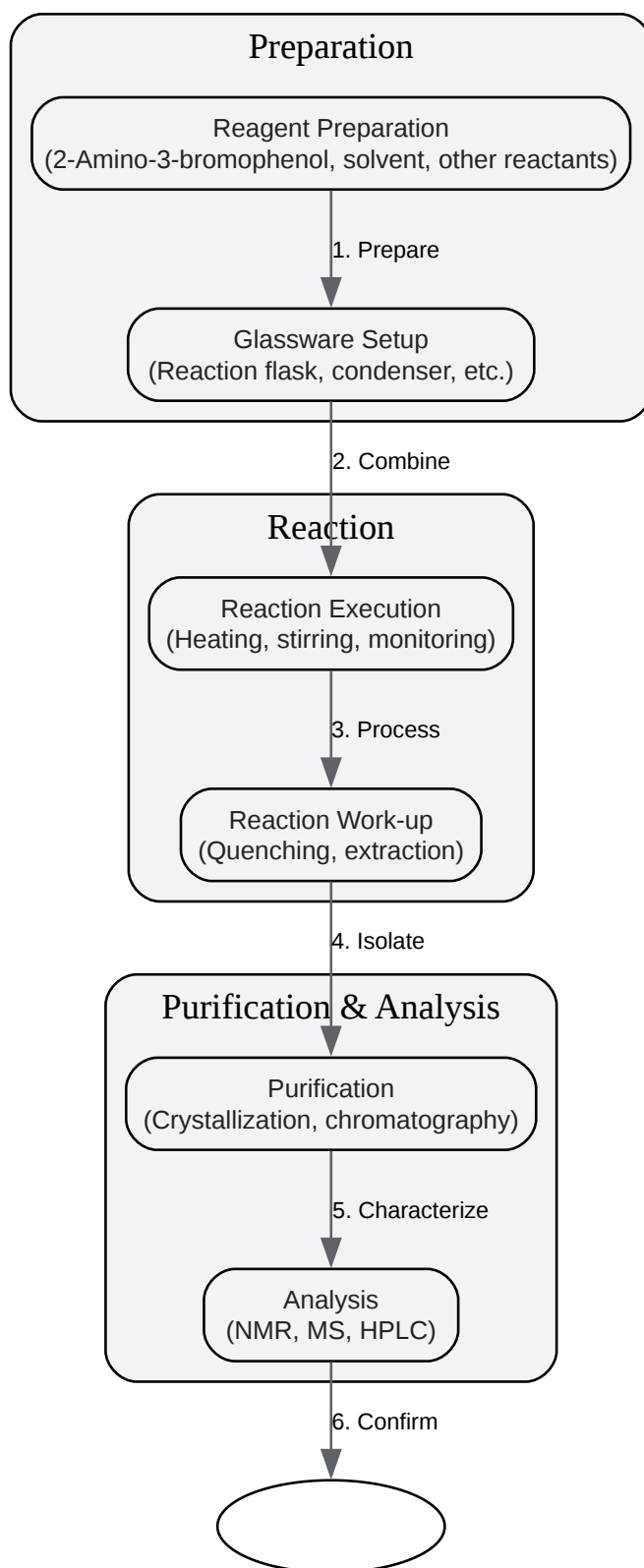
2-Amino-3-bromophenol serves as a key building block in the synthesis of more complex molecules. Its utility is primarily in the field of medicinal chemistry and materials science.

Pharmaceutical Intermediate: This compound is utilized in the synthesis of potential therapeutic agents. For instance, it is a precursor for creating benzoxazole derivatives, which have been investigated for their antibacterial and antitumor activities.[1]

Organic Synthesis: The presence of three different functional groups (amino, hydroxyl, and bromo) on the aromatic ring allows for a variety of chemical transformations, making it a versatile reagent for constructing complex organic scaffolds.[1]

Experimental Workflow: A Generalized Approach

While specific experimental protocols will vary depending on the desired final product, a general workflow for utilizing **2-Amino-3-bromophenol** in a synthetic reaction can be conceptualized.



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